

Safety and handling of Ethyl 2-(morpholin-3-yl)acetate

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Compound of Interest

Compound Name: *Ethyl 2-(morpholin-3-yl)acetate*

Cat. No.: B1279698

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An In-depth Technical Guide to the Safety and Handling of **Ethyl 2-(morpholin-3-yl)acetate**

This guide provides comprehensive safety, handling, and experimental information for **Ethyl 2-(morpholin-3-yl)acetate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

Identifier	Value
Chemical Name	Ethyl 2-(morpholin-3-yl)acetate
CAS Number	81684-84-6[1][2]
Molecular Formula	C8H15NO3
Molecular Weight	173.21 g/mol [3]
Synonyms	MORPHOLIN-3-YL-ACETIC ACID ETHYL ESTER[3]

Hazard Identification and Safety

GHS Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P330: Rinse mouth.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Note: This information is based on available data for the compound and related structures. A full, official Safety Data Sheet (SDS) should be consulted when available.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Store locked up.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Ethyl 2-(morpholin-3-yl)acetate** is not readily available in the searched literature, a general procedure can be inferred from the synthesis of its constitutional isomer, ethyl 2-(morpholin-2-yl)acetate, and other related morpholine derivatives. The following represents a plausible, generalized synthesis route.

Generalized Synthesis of **Ethyl 2-(morpholin-3-yl)acetate** via Debenzylation:

This protocol is based on the synthesis of the constitutional isomer and is provided as a general guideline.

Reaction Scheme: (Starting Material: Ethyl 2-(4-benzylmorpholin-3-yl)acetate)

Materials:

- Ethyl 2-(4-benzylmorpholin-3-yl)acetate
- Methanol
- Palladium on activated charcoal (Pd/C, 10%)
- Hydrogen gas (H₂)
- Inert gas (e.g., Nitrogen or Argon)
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Rotary evaporator

Procedure:

- In a suitable reaction vessel, dissolve Ethyl 2-(4-benzylmorpholin-3-yl)acetate in methanol.
- Carefully add 10% Palladium on charcoal to the solution under an inert atmosphere.
- Pressurize the reaction vessel with hydrogen gas (e.g., 50 psi, as described for the isomer synthesis[4]).
- Stir the reaction mixture at room temperature for a designated time (e.g., 10 hours[4]), monitoring the reaction progress by a suitable analytical method (e.g., TLC or LC-MS).
- Upon completion, carefully vent the hydrogen gas and purge the vessel with an inert gas.
- Filter the reaction mixture through a pad of celite or a suitable filter to remove the palladium catalyst.

- Wash the filter cake with methanol.
- Combine the filtrate and washings and concentrate under reduced pressure using a rotary evaporator to yield the crude **Ethyl 2-(morpholin-3-yl)acetate**.

Purification:

- The crude product may be purified by column chromatography on silica gel, using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).

Characterization:

- The structure and purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR and ^{13}C NMR) and Mass Spectrometry (MS).

Biological Activity and Signaling Pathways

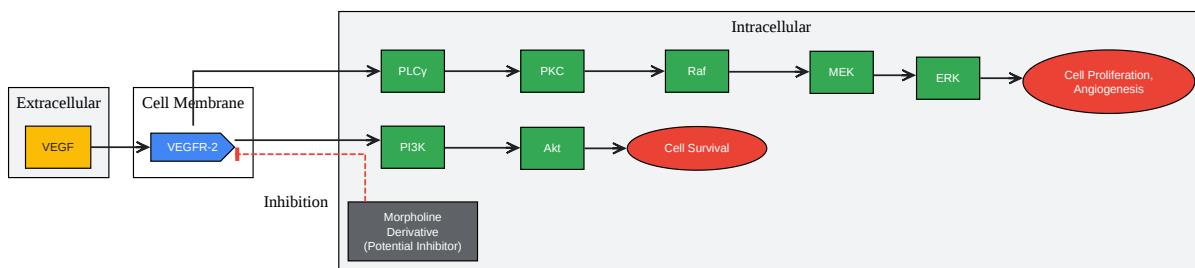
Morpholine and its derivatives are recognized as "privileged structures" in medicinal chemistry, demonstrating a wide range of biological activities. They are particularly prominent in the development of drugs targeting the Central Nervous System (CNS) and in oncology.^{[5][6][7][8][9]} The morpholine ring can enhance pharmacokinetic properties and brain permeability.^{[5][6][8]}

Potential Biological Roles of **Ethyl 2-(morpholin-3-yl)acetate** and Related Compounds:

- CNS Activity: Morpholine derivatives are investigated for their role in mood disorders and neurodegenerative diseases by modulating neurotransmitter receptors and inhibiting enzymes like acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and monoamine oxidases (MAO).^{[9][10]}
- Anticancer Activity: Certain morpholine-containing compounds exhibit anticancer properties by inhibiting cell proliferation and inducing apoptosis. A potential mechanism of action for some morpholine derivatives is the inhibition of the VEGFR-2 signaling pathway, which is crucial for angiogenesis in tumors.

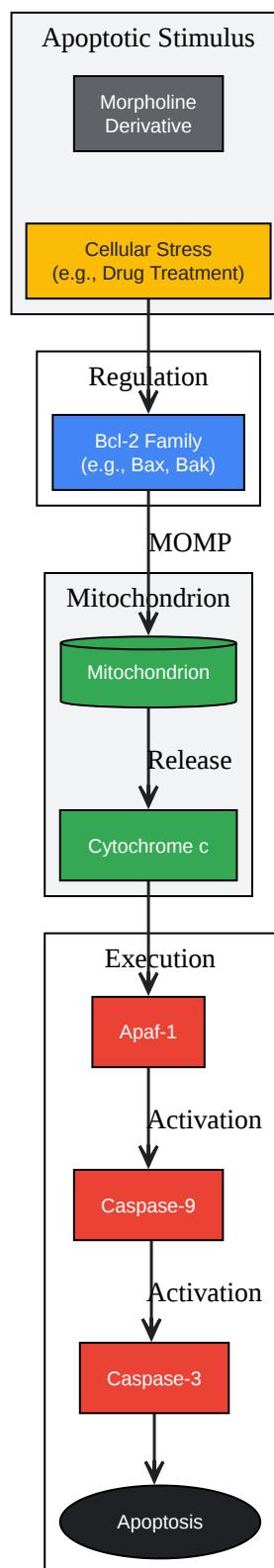
Signaling Pathway Diagrams:

Below are diagrams representing potential signaling pathways that could be modulated by morpholine derivatives like **Ethyl 2-(morpholin-3-yl)acetate**, based on the activities of related compounds.



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Caption: Potential inhibition of the VEGFR-2 signaling pathway by a morpholine derivative.



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Caption: Intrinsic apoptosis pathway potentially induced by a morpholine derivative.

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